

Proxan-sodium (Sodium Isopropyl Xanthate): Applications Beyond Molecular Biology

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Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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Initial investigations into the use of **Proxan**-sodium, chemically identified as Sodium Isopropyl Xanthate, within molecular biology techniques have revealed a significant lack of established protocols and applications. The primary uses of this compound are firmly rooted in the mining and chemical industries, with only sparse and unsubstantiated references to its utility in biological research.

Proxan-sodium is an organosulfur compound predominantly utilized as a flotation agent in the mining industry for the separation of minerals.^{[1][2]} It also finds application as a reagent in organic synthesis and in the production of rubber.^[1] While one source briefly alludes to a potential antiviral activity against the influenza virus by inhibiting the viral nucleoprotein, extensive searches for detailed experimental protocols or further data to support this claim have been unsuccessful. The mainstream antiviral research and clinical guidelines do not list **Proxan**-sodium as a recognized therapeutic agent.^{[3][4][5][6][7]}

Given the absence of documented use in standard molecular biology workflows such as PCR, DNA sequencing, Western blotting, or routine cell-based assays, the development of detailed application notes and protocols for researchers, as requested, is not feasible at this time. The scientific literature does not provide the necessary quantitative data or established methodologies for its use in these contexts.

Chemical and Physical Properties of Proxan-sodium

To provide a comprehensive overview for researchers who may encounter this compound, its key properties are summarized below.

Property	Value	Reference
Chemical Name	Sodium Isopropyl Xanthate	[2][8]
Synonyms	Proxan-sodium, SIPX	[2]
CAS Number	140-93-2	[1][9]
Molecular Formula	C4H7NaOS2	[8][9]
Molecular Weight	158.22 g/mol	[9]
Appearance	Light yellow to greyish-yellow powder or pellets	[10][11]
Solubility	Soluble in water	[1][8]
Purity (typical)	≥90%	[9][11]

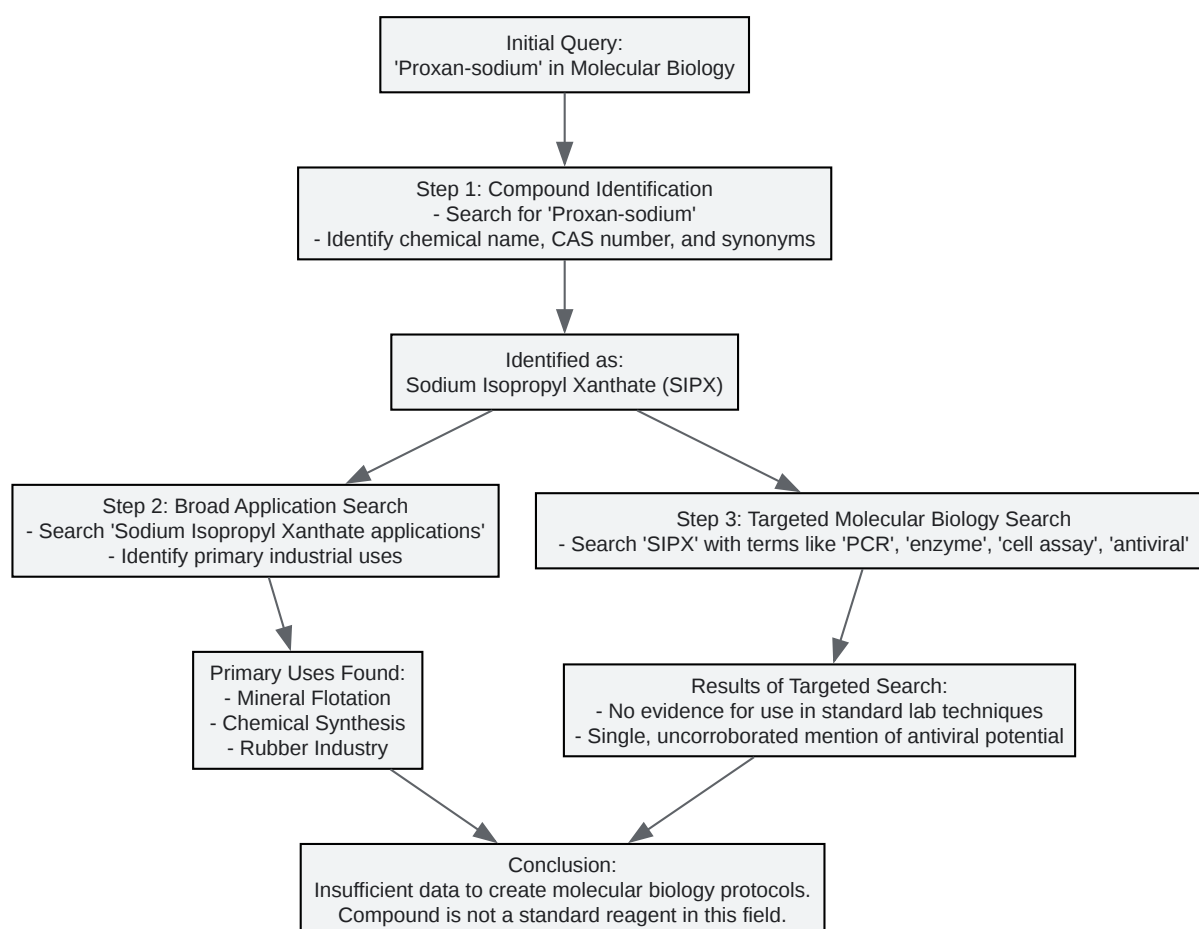
Primary Industrial Applications

The established applications of **Proxan**-sodium are detailed below, highlighting its role outside the realm of molecular biology.

Application Area	Description
Mineral Flotation	Acts as a collector for sulfide minerals, particularly for copper and gold ores, in alkaline flotation circuits.[2][12]
Chemical Synthesis	Used as a reagent in various organic synthesis processes.[1]
Rubber Industry	Employed as a rubber curing agent and sulfidation promoter.[2][11]
Agriculture	Has been used in some formulations as an herbicide.[11]

Logical Workflow for Compound Identification and Application Screening

The process undertaken to determine the applicability of **Proxan**-sodium in molecular biology is outlined in the diagram below. This workflow illustrates the systematic approach to identifying a compound and searching for its relevance in a specific scientific field.



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Caption: Workflow for investigating the applications of **Proxan**-sodium.

In conclusion, while **Proxan**-sodium (Sodium Isopropyl Xanthate) is a well-established chemical for industrial processes, it does not have a recognized or documented role in routine molecular biology research. Therefore, the creation of detailed application notes and protocols for this audience is not supported by the current body of scientific literature.

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